

Technical Support Center: Divinyl Sulfide Storage and Handling

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Compound of Interest

Compound Name: *Divinyl sulfide*

Cat. No.: *B1213866*

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Welcome to the technical support center for **divinyl sulfide**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the common challenges associated with the storage and handling of this reactive monomer. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues you may encounter during your experiments.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **divinyl sulfide** (CAS 627-51-0) is not readily available in public domains. The information provided herein is based on the known chemical properties of **divinyl sulfide** and general safety protocols for handling reactive vinyl compounds. All users must conduct a thorough risk assessment before use and handle this chemical with extreme caution in a well-ventilated fume hood with appropriate personal protective equipment.

Frequently Asked Questions (FAQs)

Q1: What are the primary challenges in storing **divinyl sulfide**?

The primary challenges in storing **divinyl sulfide** revolve around its reactivity and potential for unwanted polymerization. As a bifunctional monomer, it can undergo spontaneous polymerization, especially when exposed to heat, light, or contaminants. This can lead to a change in the material's properties and potentially a hazardous runaway reaction. Proper storage is crucial to maintain its chemical integrity and ensure safety.

Q2: My **divinyl sulfide** appears viscous or has solidified. What happened?

Increased viscosity or solidification of **divinyl sulfide** is a strong indication that polymerization has occurred. This can be triggered by improper storage conditions such as elevated temperatures, exposure to UV light, or the presence of acidic or radical initiators. Once polymerized, the product is no longer **divinyl sulfide** and may not be suitable for your intended application.

Q3: I've noticed a change in the color of my **divinyl sulfide**. Is it still usable?

Divinyl sulfide is a colorless liquid.^[1] A change in color, such as turning yellow or brown, can be a sign of degradation or contamination. This could be due to slow polymerization or reaction with impurities. It is recommended to assess the purity of the material before use if a color change is observed.

Q4: What are the recommended storage conditions for **divinyl sulfide**?

To minimize the risk of polymerization and degradation, **divinyl sulfide** should be stored in a cool, dark, and dry place. It is advisable to store it under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and moisture-induced reactions. Refrigeration is recommended, but care should be taken to prevent freezing, as this could potentially promote crystallization and polymerization upon thawing. Always refer to the supplier's specific storage recommendations if available.

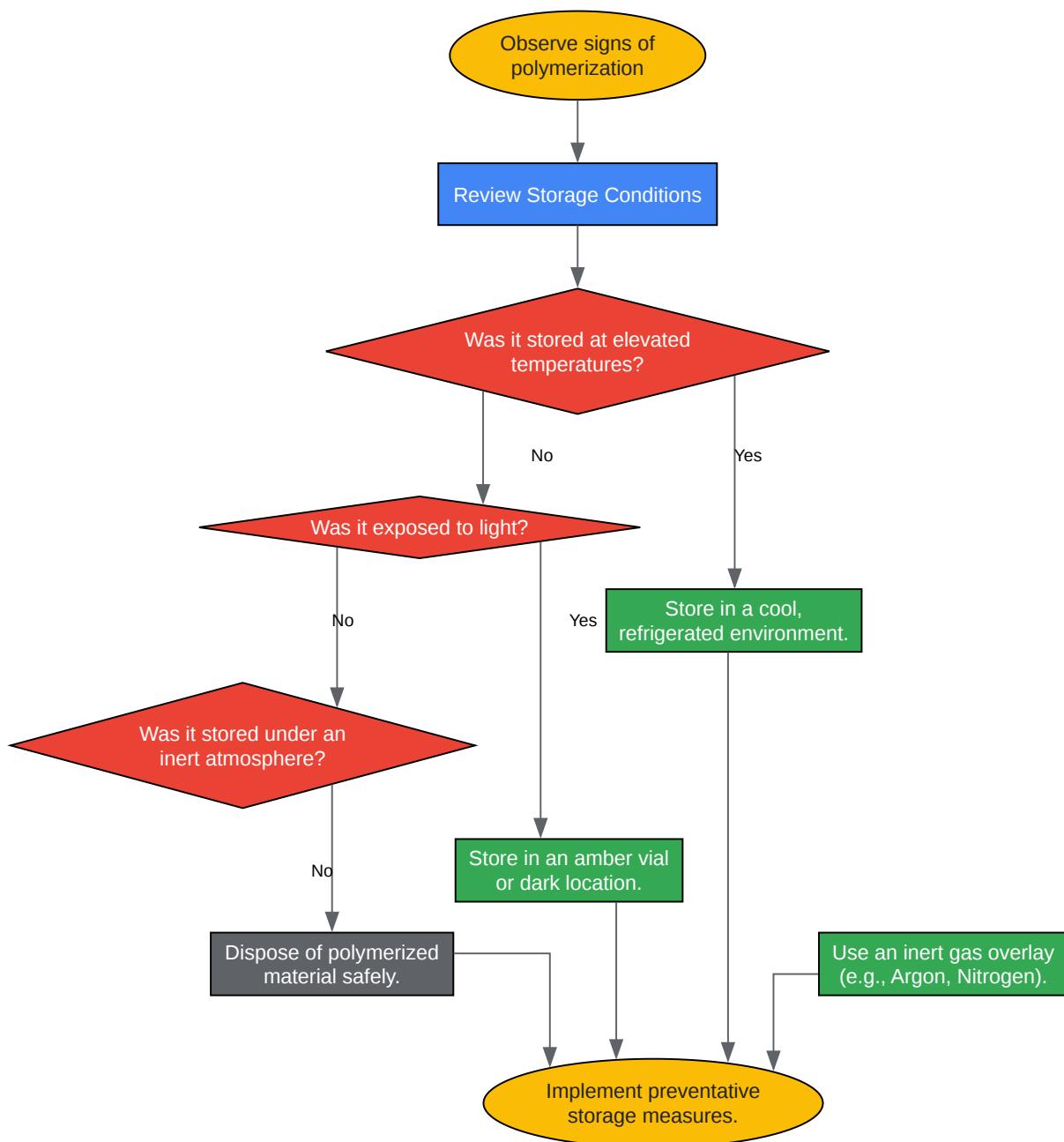
Troubleshooting Guides

Issue: Unwanted Polymerization

Symptoms:

- Increased viscosity of the liquid.
- Formation of a solid or gel-like substance.
- Noticeable heat generation from the container.

Troubleshooting Workflow:

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Caption: Troubleshooting workflow for unwanted polymerization of **divinyl sulfide**.

Issue: Inconsistent Experimental Results

Symptoms:

- Variable reaction times.
- Low product yield.
- Formation of unexpected byproducts.

Possible Cause: The purity of **divinyl sulfide** may be compromised due to partial polymerization or degradation. The presence of oligomers or polymers can interfere with stoichiometry and reaction kinetics.

Recommended Action: It is advisable to purify the **divinyl sulfide** before use, for example, by vacuum distillation. Always use freshly purified monomer for best results.

Data Presentation

The following table summarizes the known physical and chemical properties of **divinyl sulfide**.

Property	Value	Reference
Chemical Formula	C ₄ H ₆ S	[1][2]
Molar Mass	86.15 g·mol ⁻¹	[1]
Appearance	Colorless liquid with a faint odor	[1]
Density	0.9098 g/cm ³ (at 20 °C)	[1]
Melting Point	20 °C	[1]
Boiling Point	84 °C	[1]
CAS Number	627-51-0	[1][2]

Experimental Protocols

Protocol for Safe Handling of Divinyl Sulfide

Given its potential reactivity and the lack of comprehensive toxicity data, **divinyl sulfide** should be handled with care.

- Engineering Controls: Always handle **divinyl sulfide** in a certified chemical fume hood with good ventilation.
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (e.g., nitrile or neoprene).
 - Wear safety goggles and a face shield.
 - Wear a lab coat.
- Dispensing:
 - Use a syringe or cannula for transferring the liquid to minimize exposure to air and moisture.
 - If pouring, do so slowly and carefully to avoid splashing.
- Inert Atmosphere: For reactions sensitive to oxidation or moisture, handle **divinyl sulfide** under an inert atmosphere (argon or nitrogen).

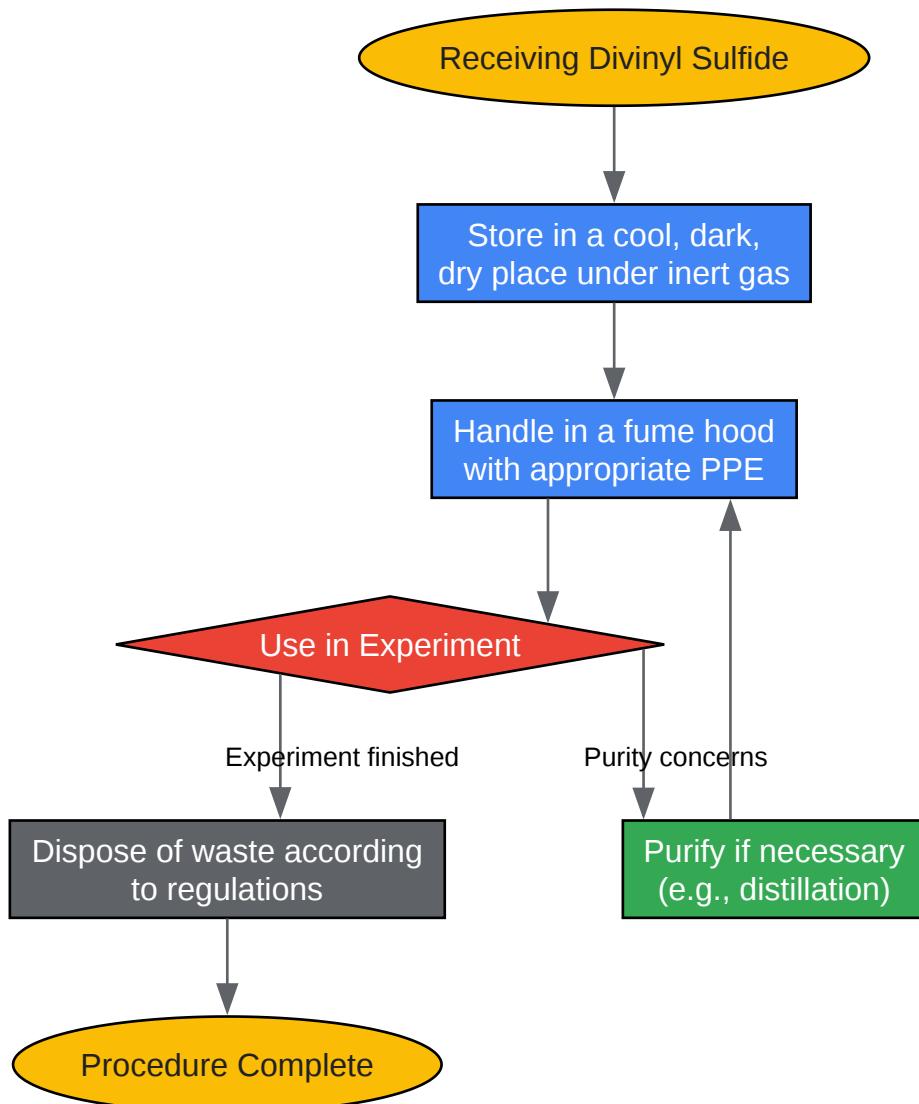
Protocol for Storage of Divinyl Sulfide

- Container: Store in a tightly sealed, amber glass bottle to protect from light.
- Atmosphere: Before sealing, flush the headspace of the container with a dry, inert gas like argon or nitrogen.
- Temperature: Store in a refrigerator, away from heat sources and incompatible materials.
- Inhibitor: For long-term storage, consider adding a small amount of a polymerization inhibitor, such as hydroquinone, if it does not interfere with your downstream application.

Mandatory Visualization

Safe Handling and Storage Workflow

The following diagram illustrates the logical flow for the safe handling and storage of **divinyl sulfide**.



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Caption: Logical workflow for the safe handling and storage of **divinyl sulfide**.

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References

- 1. Divinyl sulfide - Wikipedia [en.wikipedia.org]
- 2. Divinyl sulfide (CAS 627-51-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
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